

# Proper Disposal of LY2365109: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: LY2365109

Cat. No.: B1246832

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For Immediate Release – Researchers, scientists, and drug development professionals handling **LY2365109** must adhere to specific disposal procedures to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step instructions for the proper disposal of **LY2365109**, in line with safety data sheet (SDS) recommendations and general laboratory chemical waste guidelines.

**LY2365109** hydrochloride is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Therefore, it is imperative that this compound is not disposed of in standard waste streams or flushed down the drain.<sup>[2][3][4]</sup> The primary directive for its disposal is to send it to an approved waste disposal plant.<sup>[1]</sup>

## Summary of Key Chemical and Safety Data

The following tables summarize essential quantitative data for **LY2365109** hydrochloride, including its chemical properties, storage conditions, and solubility.

Table 1: Chemical Properties of **LY2365109** Hydrochloride

Property	Value
Molecular Weight	421.91 g/mol
Formula	C <sub>22</sub> H <sub>28</sub> ClNO <sub>5</sub>
Purity	≥98% (HPLC)
CAS Number	1779796-27-8

Source:[5]

Table 2: Storage and Stability

Condition	Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	1 year

Source: MedChemExpress, TargetMol

Table 3: Solubility Data

Solvent	Concentration
DMSO	≥ 31 mg/mL
Ethanol	21.1 mg/mL
Water	< 0.1 mg/mL (insoluble)

Source: MedChemExpress, Tocris Bioscience

## Step-by-Step Disposal Protocol for LY2365109

The following protocol outlines the necessary steps for the safe disposal of **LY2365109** waste, including pure compound, contaminated materials, and solutions.

### 1. Waste Identification and Segregation:

- Identify all waste streams containing **LY2365109**. This includes:
- Unused or expired pure **LY2365109** powder.
- Solutions containing **LY2365109**.
- Contaminated labware (e.g., pipette tips, vials, gloves, bench paper).
- Segregate **LY2365109** waste from other laboratory waste to prevent cross-contamination and ensure proper handling.

### 2. Waste Collection and Containment:

- Solid Waste:
- Collect pure **LY2365109** powder and contaminated solids (e.g., gloves, wipes) in a designated, leak-proof, and clearly labeled hazardous waste container.
- The container should be made of a compatible material (e.g., high-density polyethylene).
- Liquid Waste:
- Collect solutions containing **LY2365109** in a separate, leak-proof, and shatter-resistant hazardous waste container.
- Ensure the container is compatible with the solvents used.
- Do not mix incompatible waste streams.
- Sharps Waste:
- Any sharps (e.g., needles, syringes) contaminated with **LY2365109** must be disposed of in a designated sharps container.

### 3. Labeling of Waste Containers:

- All waste containers must be clearly labeled with the following information:
- The words "Hazardous Waste".
- The full chemical name: "**LY2365109** hydrochloride".
- The concentration of **LY2365109** in liquid waste.
- The primary hazards (e.g., "Harmful," "Toxic to aquatic life").
- The date the waste was first added to the container.
- The name of the principal investigator or laboratory contact.

### 4. Storage of Hazardous Waste:

- Store hazardous waste containers in a designated satellite accumulation area within the laboratory.

- Ensure the storage area is secure and away from general laboratory traffic.
- Keep containers closed at all times, except when adding waste.
- Provide secondary containment to prevent spills.

#### 5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Follow all institutional procedures for waste manifest and pickup.
- Do not attempt to dispose of **LY2365109** waste through regular trash or by pouring it down the drain.<sup>[2][3][4]</sup> The compound must be sent to a licensed hazardous waste disposal facility.<sup>[1][6]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **LY2365109**.



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## References

- 1. LY2365109 hydrochloride|1779796-27-8|MSDS [dcchemicals.com]
- 2. ehrls.upenn.edu [ehrls.upenn.edu]
- 3. Hazardous Waste and Disposal - American Chemical Society [acs.org]
- 4. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 5. medchemexpress.com [medchemexpress.com]
- 6. reddit.com [reddit.com]
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